

Prochlorperazine Maleate: Molecular and Chemical Properties

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Compound of Interest

Compound Name: *Prochlorperazine maleate*

Cat. No.: *B1232864*

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Prochlorperazine maleate is a phenothiazine derivative widely utilized for its anti-emetic and antipsychotic properties.^{[1][2]} This technical summary outlines its core chemical and molecular data.

Chemical and Molecular Data

The fundamental chemical and molecular characteristics of **prochlorperazine maleate** are detailed below. This data is essential for researchers and scientists in drug development and chemical analysis.

Identifier	Value	Source
Molecular Formula	C ₂₈ H ₃₂ ClN ₃ O ₈ S	PubChem[3], Pharmaffiliates[4]
C ₂₀ H ₂₄ ClN ₃ S • 2C ₄ H ₄ O ₄	Cayman Chemical[5], Chemical Bull Pvt. Ltd.[6], Japanese Pharmacopoeia[7]	
Molecular Weight	606.1 g/mol	PubChem[3], Cayman Chemical[5]
606.09 g/mol	Chemical Bull Pvt. Ltd.[6], Pharmaffiliates[4], Japanese Pharmacopoeia[7]	
CAS Number	84-02-6	PubChem[3], Cayman Chemical[5], ChemicalBook[1]

Prochlorperazine maleate is the maleate salt form of prochlorperazine.[3] It functions as a dopamine D2 receptor antagonist, which contributes to its therapeutic effects.[1][5] It also exhibits antihistaminic and anticholinergic activities.[3] The compound is a white or pale yellow, practically odorless crystalline powder.[2][7] It is practically insoluble in water and alcohol.[2]

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